

An In-depth Technical Guide to 4-(3-Phenylpropyl)pyridine 1-oxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(3-Phenylpropyl)pyridine 1-oxide

Cat. No.: B1606382

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CAS Number: 34122-28-6

This technical guide provides a comprehensive overview of **4-(3-Phenylpropyl)pyridine 1-oxide**, tailored for researchers, scientists, and drug development professionals. The document details its chemical and physical properties, synthesis, applications in asymmetric catalysis, and safety information.

Chemical and Physical Properties

4-(3-Phenylpropyl)pyridine 1-oxide is a solid, heterocyclic compound. Its key physicochemical properties are summarized in the table below.^{[1][2]}

Property	Value	Reference
CAS Number	34122-28-6	[1][2]
Molecular Formula	C ₁₄ H ₁₅ NO	[1][2]
Molecular Weight	213.28 g/mol	[1]
Appearance	Solid	
Melting Point	58-65 °C	[2]
SMILES	[O-] [n+]1ccc(CCCc2ccccc2)cc1	[3]
InChI	1S/C14H15NO/c16-15-11-9-14(10-12-15)8-4-7-13-5-2-1-3-6-13/h1-3,5-6,9-12H,4,7-8H2	
InChIKey	OOFBEJNEUVLZOW-UHFFFAOYSA-N	[3]

Synthesis

A specific, detailed experimental protocol for the synthesis of **4-(3-Phenylpropyl)pyridine 1-oxide** is not readily available in the public domain. However, a plausible two-step synthesis can be inferred from established methods for the synthesis of the parent pyridine and general N-oxidation procedures.

Step 1: Synthesis of 4-(3-Phenylpropyl)pyridine

The precursor, 4-(3-phenylpropyl)pyridine, can be synthesized via various methods, including the reaction of sodamide with 4-(3-phenylpropyl)pyridine in xylene.[4][5]

Experimental Protocol: Synthesis of 4-(3-Phenylpropyl)pyridine[4][5]

- In a one-liter, three-necked flask, prepare 0.22 moles of sodamide from sodium metal in liquid ammonia.
- Replace the ammonia with 348 mL of xylene.

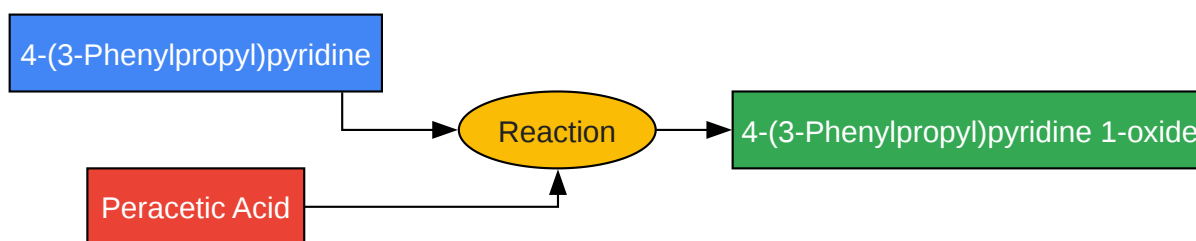
- Heat the mixture to reflux (138 °C).
- Add 299.5 g (1.52 moles) of 4-(3-phenylpropyl)pyridine through a dropping funnel. Hydrogen evolution will be observed.
- Continue heating at 138-153 °C for five hours until hydrogen production subsides.
- Cool the reaction mixture to approximately 100 °C and hydrolyze with 100 mL of water.
- Separate the organic layer at room temperature and purify by distillation through a Vigreux column.

Step 2: N-Oxidation of 4-(3-Phenylpropyl)pyridine

The synthesized 4-(3-phenylpropyl)pyridine can then be oxidized to its corresponding N-oxide. A general method for the N-oxidation of pyridines involves the use of peracetic acid.^[6]

Experimental Protocol: N-Oxidation of 4-(3-Phenylpropyl)pyridine (General Procedure)^[6]

- In a three-necked flask equipped with a stirrer, thermometer, and dropping funnel, dissolve 4-(3-phenylpropyl)pyridine in a suitable solvent.
- Slowly add a stoichiometric amount of 40% peracetic acid, maintaining the reaction temperature at approximately 85 °C.
- After the addition is complete, continue stirring until the temperature drops to 40 °C.
- The product, **4-(3-Phenylpropyl)pyridine 1-oxide**, can be isolated and purified. A common method involves conversion to the hydrochloride salt for easier handling and purification, followed by liberation of the free base.^[6]



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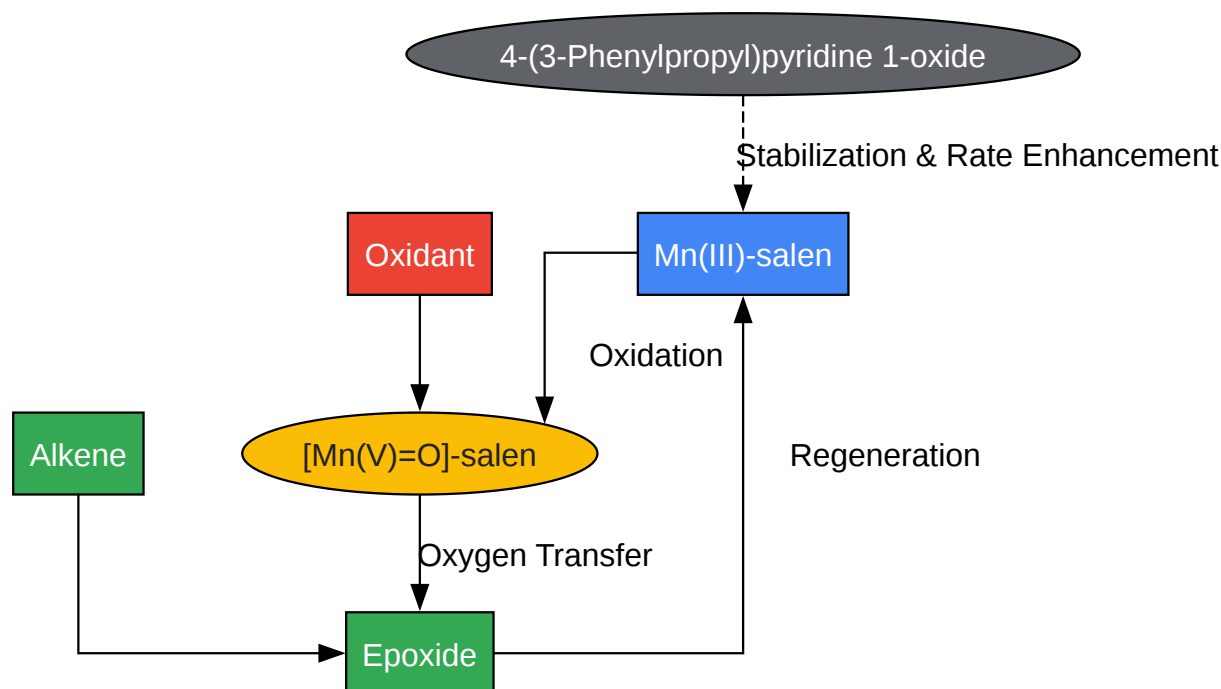
Caption: Proposed synthesis of **4-(3-Phenylpropyl)pyridine 1-oxide**.

Applications in Asymmetric Catalysis

The primary application of **4-(3-Phenylpropyl)pyridine 1-oxide** is as an axial ligand in manganese-salen catalyzed asymmetric epoxidation of unfunctionalized alkenes, such as indene.[7][8][9] In this role, it has been shown to significantly increase the rate of epoxidation and enhance the stability of the manganese-salen catalyst.[9] This allows for a reduction in the required catalyst loading to less than 1 mol%.[9] The N-oxide does not appear to affect the enantioselectivity of the reaction.[9]

Experimental Protocol: Asymmetric Epoxidation of Indene (General Procedure)[8]

- In a reaction vessel, a dichloromethane solution of the substrate (e.g., indene, 0.35 mmol), the chiral manganese-salen catalyst (5 mol%), and **4-(3-phenylpropyl)pyridine 1-oxide** (50 mol%) is prepared.
- The solution is buffered to pH 11.2 with a phosphate buffer.
- The mixture is stirred at 25 °C with an oxidant, such as sodium hypochlorite (bleach).
- The reaction progress is monitored by gas chromatography (GC) using an internal standard.
- Upon completion, the organic phase is separated, dried with a drying agent like sodium sulfate, and the product is purified by chromatography.



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Caption: Catalytic cycle for manganese-salen epoxidation.

Biological Activity

There is currently a lack of specific data on the biological activity, mechanism of action, and toxicological properties of **4-(3-Phenylpropyl)pyridine 1-oxide** in the context of drug development. Research on pyridine N-oxides, in general, has shown that they can possess a range of biological activities and are sometimes used as prodrugs, as the N-oxide group can be reduced in vivo.^[10] However, without specific studies on this compound, any potential therapeutic applications remain speculative.

Safety Information

4-(3-Phenylpropyl)pyridine 1-oxide is classified as an irritant.^[11] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound.

Hazard Statement	GHS Code
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

Spectroscopic Data

Detailed, publicly available spectroscopic data such as assigned NMR, IR, and mass spectra for **4-(3-Phenylpropyl)pyridine 1-oxide** are limited. Commercial suppliers and chemical databases may provide this information upon request.[12] The parent compound, 4-(3-phenylpropyl)pyridine, has available ¹³C NMR data which could serve as a reference for the analysis of the N-oxide derivative.[13] Predicted mass spectral data for various adducts of **4-(3-phenylpropyl)pyridine 1-oxide** are available.[14]

Predicted Mass Spectral Data[14]

Adduct	m/z
[M+H] ⁺	214.12265
[M+Na] ⁺	236.10459
[M-H] ⁻	212.10809
[M+NH ₄] ⁺	231.14919
[M+K] ⁺	252.07853

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(3-Phenylpropyl)pyridine 1-oxide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1606382#4-3-phenylpropyl-pyridine-1-oxide-cas-number-34122-28-6]

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